

Commercial suppliers and pricing of (R)-N-Boc-3-aminobutyric acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (R)-N-Boc-3-aminobutyric acid

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An In-depth Technical Guide to the Commercial Sourcing of **(R)-N-Boc-3-aminobutyric Acid** for Researchers and Drug Development Professionals

Introduction

(R)-N-Boc-3-aminobutyric acid (CAS No. 159991-23-8) is a chiral, non-proteinogenic β -amino acid that has emerged as a critical building block in modern medicinal chemistry and pharmaceutical development.^[1] Its structural rigidity and defined stereochemistry make it an invaluable component for synthesizing peptide analogs and complex chiral molecules. The tert-butoxycarbonyl (Boc) protecting group provides stability and facilitates its use in standard peptide coupling and other synthetic transformations. This guide offers a comprehensive overview of the commercial landscape for **(R)-N-Boc-3-aminobutyric acid**, providing researchers, scientists, and drug development professionals with the necessary information to make informed procurement decisions based on supplier options, pricing considerations, and quality control metrics.

Core Physicochemical Properties

A clear understanding of the fundamental properties of **(R)-N-Boc-3-aminobutyric acid** is essential for its proper handling, storage, and application in experimental work.

Property	Value	References
CAS Number	159991-23-8	[2]
Molecular Formula	C9H17NO4	[2]
Molecular Weight	203.24 g/mol	[2]
Appearance	White to pale yellow solid/powder	[1][3]
Melting Point	104-107 °C	[2][4]
Synonyms	Boc-D-β-homoalanine, (R)-3-(tert-butoxycarbonylamino)butanoic acid	[2][5]

Key Applications in Research and Drug Development

The utility of **(R)-N-Boc-3-aminobutyric acid** stems from its role as a chiral intermediate. The underlying scaffold, γ-aminobutyric acid (GABA), is the primary inhibitory neurotransmitter in the mammalian central nervous system, making its analogs of significant interest in neuroscience and pharmacology.[6][7]

- **Pharmaceutical Synthesis:** The enantiomerically pure nature of this compound is crucial. For example, the unprotected parent compound, (R)-3-aminobutyric acid, is a key raw material in the synthesis of Dolutegravir, a critical antiretroviral medicine for the treatment of AIDS.[8] The development of efficient routes to high-purity (R)-3-aminobutyric acid is a major focus for reducing production costs.[8]
- **Peptide Chemistry:** As a non-proteinogenic amino acid, it is used to synthesize peptide analogs with modified structures and functions.[1] These modifications can enhance stability against enzymatic degradation, improve receptor binding affinity, or alter the peptide's conformational properties.

- GABA Receptor Research: Analogs of GABA are synthesized to probe the structure-activity relationships of GABA receptors (GABAA, GABAB, and GABAC).[9][10] The stereochemistry of these analogs often dictates their agonist or antagonist activity and selectivity for different receptor subtypes.[10]

Commercial Suppliers and Product Offerings

A variety of chemical suppliers, ranging from large distributors to specialized manufacturers, offer **(R)-N-Boc-3-aminobutyric acid**. The choice of supplier often depends on the required scale (milligrams to kilograms), purity, and documentation needed for research or cGMP applications.

Supplier	Location	Purity	Available Quantities	Notes
Simson Pharma Limited	India	High Quality (CoA provided)	Custom Synthesis	Specializes in drug impurity standards and research chemicals.
XIAMEN EQUATION CHEMICAL CO.,LTD	China	Industrial Grade	Bulk (e.g., \$0.1/KG EXW mentioned)	Manufactory established in 2018, with significant revenue. [2]
BOC Sciences	United States	≥ 98% (HPLC)	Custom Solutions	Trader offering a wide range of biochemicals. [11]
Capot Chemical Co.,Ltd.	China	98% (Min, HPLC)	1g, 1kg, 100kg	Trader with a focus on chemical reagents. [11]
Kindchem Co., Ltd	China	Not specified	Not specified	Trader specializing in pharmaceutical intermediates and specialty chemicals. [4]
Alfa Chemistry	N/A	Not specified	Quote-based	Lists numerous synonyms and basic chemical data. [5]

ChemicalBook Listings	Global	Varies (e.g., 95%, 99%)	g to kg scales	A platform listing multiple Chinese traders and manufacturers. [11]
Oakwood Chemical	USA	Not specified	50mg, 1g, 5g, 25g	Provides pricing for small research quantities (e.g., \$88.00 for 50mg).[12]

Pricing and Procurement Considerations

Direct, fixed pricing for **(R)-N-Boc-3-aminobutyric acid** is not always publicly available, especially for bulk quantities. Most suppliers operate on a quote-based system.

- **Small-Scale (Research):** For milligram to gram quantities, prices can be found on the websites of suppliers like Oakwood Chemical, where 50mg is listed at \$88.00 and 1g at \$204.00.[12] Thermo Fisher Scientific (under the Fisher Scientific brand) lists 1g of a similar compound, N-BOC-gamma-Aminobutyric acid, for \$56.00, highlighting price variability.[13]
- **Bulk (Process Development):** For kilogram quantities, prices are highly variable and dependent on negotiations with manufacturers, primarily based in China and India.[2][11] Factors influencing the price include the synthesis route, purity specifications (especially enantiomeric purity), and order volume. Platforms like Echemi and ChemicalBook can be used to connect with these manufacturers.[2][11]

The price is intrinsically linked to the complexity of ensuring high enantiomeric purity. While chemical synthesis routes exist, biotechnological production of the parent (R)-3-aminobutyric acid using engineered *E. coli* is being developed to create more cost-effective and environmentally friendly manufacturing processes.[8]

Quality Control and Technical Validation

For researchers and drug developers, verifying the quality of a chiral starting material is paramount to ensure the integrity and reproducibility of experimental results.

Essential Documentation:

- **Certificate of Analysis (CoA):** Every reputable supplier should provide a lot-specific CoA. This document should detail the purity as determined by High-Performance Liquid Chromatography (HPLC) and confirm the structure, typically via ^1H NMR spectroscopy.
- **Safety Data Sheet (SDS):** The SDS provides critical information on handling, storage, and potential hazards.[3][14] **(R)-N-Boc-3-aminobutyric acid** is generally stable under recommended storage conditions (dry, cool place) and is incompatible with strong oxidizing agents.[3] The toxicological properties have not been fully investigated.[3]

Key Quality Parameters:

- **Chemical Purity:** Typically specified as >98% by HPLC. This ensures that other chemical entities are not present to interfere with subsequent reactions.
- **Enantiomeric Purity (e.e.):** This is the most critical parameter for a chiral building block. It should be determined using a chiral HPLC method or a similar technique. The CoA should explicitly state the enantiomeric excess.
- **Structural Confirmation:** ^1H NMR and Mass Spectrometry data confirm the chemical identity and structure of the compound. A published ^1H NMR characterization is: (400 MHz, CDCl_3): δ 4.92 (s, 1H), 4.14-3.96 (m, 2H), 2.56 (d, $J=5.2$ Hz, 2H), 1.45 (s, 9H), 1.25 (d, $J=6.9$ Hz, 3H).[1]

Synthesis and Manufacturing Overview

Understanding the synthesis of **(R)-N-Boc-3-aminobutyric acid** provides insight into potential impurities and cost drivers. A common and straightforward laboratory-scale synthesis involves the protection of the commercially available (R)-3-aminobutyric acid.

Typical Laboratory Protocol:

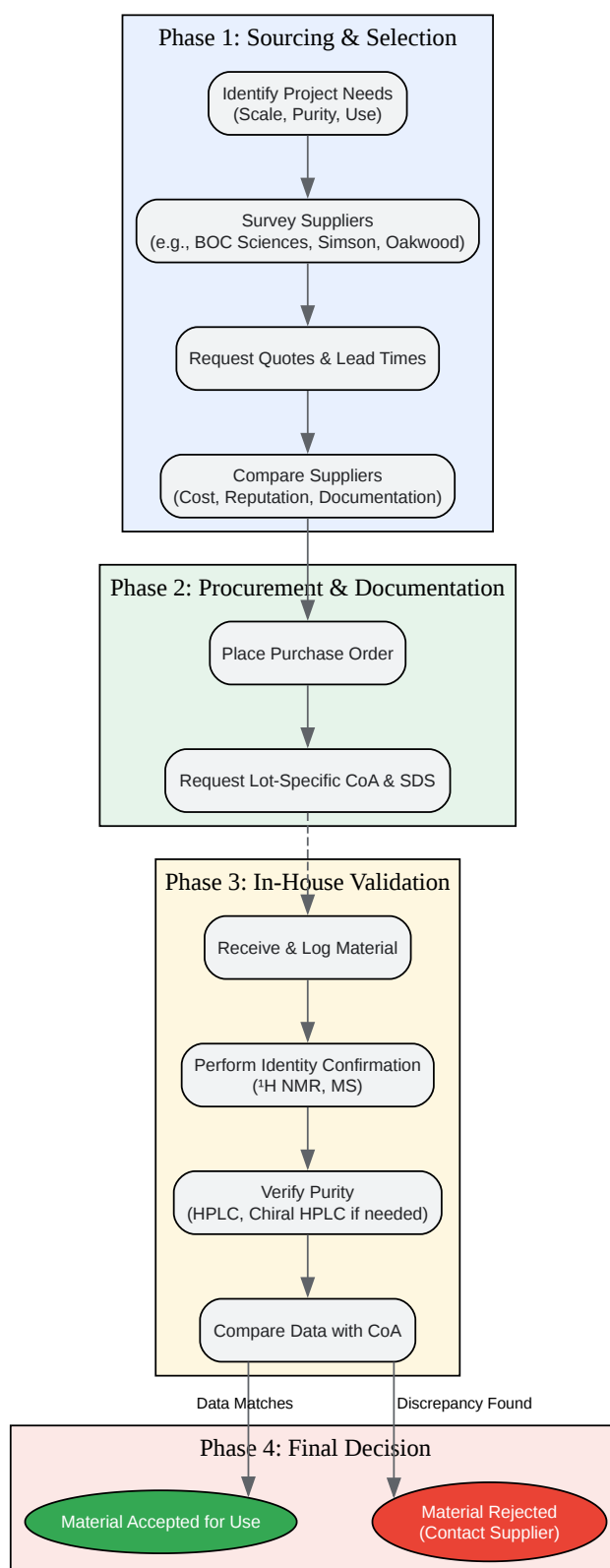
- Suspend (R)-3-aminobutyric acid in a solvent mixture (e.g., dioxane and water).[1]

- Add a base, such as triethylamine (TEA), to deprotonate the amino acid.[\[1\]](#)
- Cool the reaction mixture (e.g., to 0 °C) and add di-tert-butyl dicarbonate (Boc₂O).[\[1\]](#)
- Allow the reaction to proceed at room temperature for several hours (e.g., 16 hours).[\[1\]](#)
- Perform an aqueous workup, partitioning the mixture between water and an organic solvent like ethyl acetate.[\[1\]](#)
- Acidify the aqueous layer to protonate the carboxylic acid, causing the product to be extracted into the organic layer.[\[1\]](#)
- Dry and concentrate the organic extracts to yield the final product, **(R)-N-Boc-3-aminobutyric acid**.[\[1\]](#)

More advanced and scalable synthetic methods for β -amino acids are an active area of research, focusing on avoiding hazardous reagents and improving efficiency.[\[15\]](#)[\[16\]](#)

Workflow for Procurement and Quality Verification

The process of acquiring and validating **(R)-N-Boc-3-aminobutyric acid** for research purposes can be systematized to ensure both quality and efficiency.



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Caption: Procurement and validation workflow for **(R)-N-Boc-3-aminobutyric acid**.

Conclusion

(R)-N-Boc-3-aminobutyric acid is a readily available yet critical chiral building block for pharmaceutical and chemical research. While a multitude of suppliers exist, particularly in the US, China, and India, researchers must exercise diligence in selecting a vendor. Key decision factors should include not only price and availability but also the supplier's ability to provide robust documentation, such as a comprehensive Certificate of Analysis, confirming both chemical and enantiomeric purity. For critical applications in drug development, in-house validation of the material is a necessary final step to ensure the reliability and success of the synthetic work that follows.

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- To cite this document: BenchChem. [Commercial suppliers and pricing of (R)-N-Boc-3-aminobutyric acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3034351#commercial-suppliers-and-pricing-of-r-n-boc-3-aminobutyric-acid]

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